

Introduction to Fluorine-18 in Positron Emission Tomography (PET)

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Compound of Interest

Compound Name: Bfpet F-18 chloride

Cat. No.: B12749967

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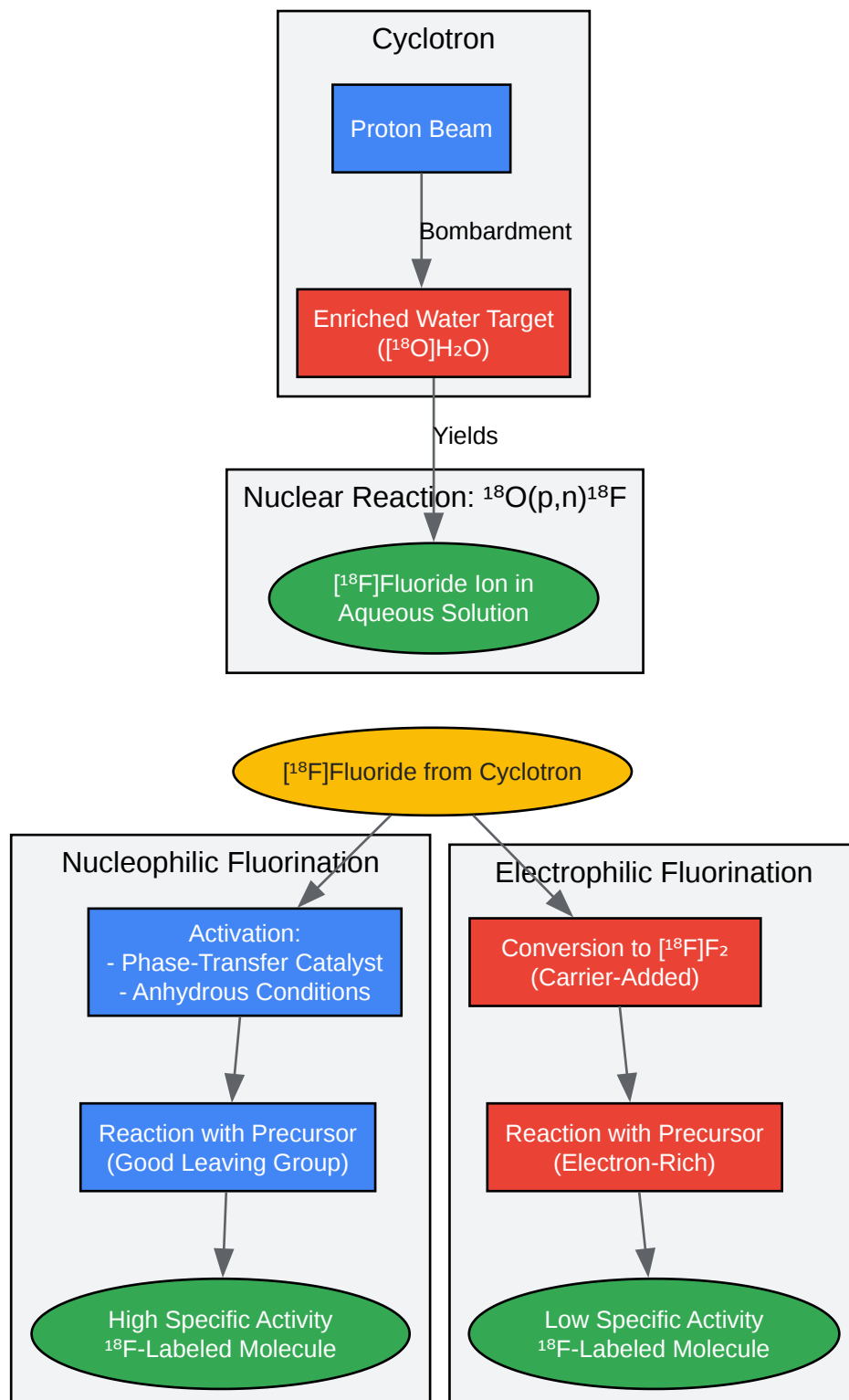
Fluorine-18 (^{18}F) is the most widely used radioisotope for Positron Emission Tomography (PET), a powerful molecular imaging technique used in both clinical diagnostics and preclinical research.[1][2] Its popularity stems from a combination of favorable physical and chemical properties. With a half-life of 109.8 minutes, ^{18}F provides sufficient time for multi-step chemical syntheses and imaging protocols while minimizing the patient's radiation exposure.[1][3] It decays primarily through positron emission (97%), producing low-energy positrons (635 keV) that result in high-resolution PET images.[1][2]

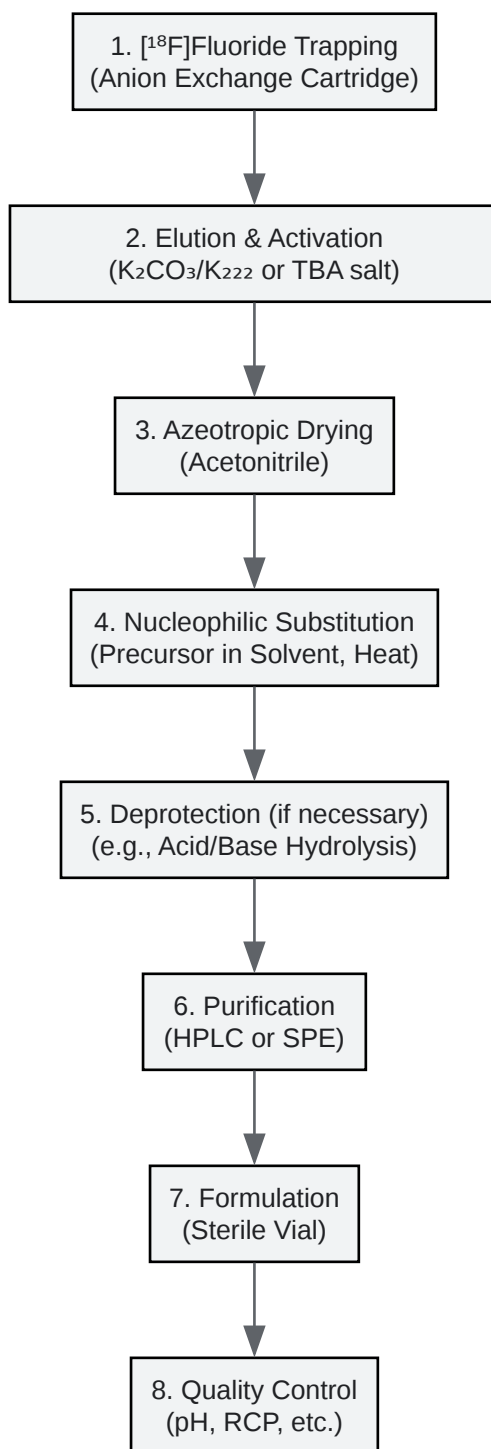
The ability to substitute a hydrogen atom or a hydroxyl group with fluorine can significantly alter a molecule's biological properties, including its metabolic stability and receptor binding affinity, without adding substantial steric bulk. This makes ^{18}F an ideal label for a wide range of biologically active molecules, from small-molecule drugs to peptides and proteins.[1][4] The most common application is in the synthesis of radiopharmaceuticals like [^{18}F]Fluorodeoxyglucose ([^{18}F]FDG), a glucose analog used extensively in oncology to visualize tumors with high glucose metabolism.[3]

Core Principles of Fluorine-18 Production

Fluorine-18 is typically produced in a cyclotron by bombarding an enriched water target ($[^{18}\text{O}]\text{H}_2\text{O}$) with protons. This nuclear reaction, denoted as $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$, yields no-carrier-added (n.c.a.) [^{18}F]fluoride ions in an aqueous solution.[5] The term "no-carrier-added" signifies that the product is essentially free of the stable isotope, ^{19}F , leading to very high specific activity.

High specific activity is crucial for PET tracers that target receptors present in low concentrations in the body.[6]





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References

- 1. Fluorine-18 Radiochemistry, Labeling Strategies and Synthetic Routes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. openmedscience.com [openmedscience.com]
- 4. researchgate.net [researchgate.net]
- 5. Recent Trends in the Nucleophilic [18F]-radiolabeling Method with No-carrier-added [18F]fluoride - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 18F-Labeled Peptides: The Future Is Bright - PMC [pmc.ncbi.nlm.nih.gov]
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